

Technical Monograph: 3-Chloro-2,4-difluorophenylacetic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloro-2,4-difluorophenylacetic acid

CAS No.: 886761-66-6

Cat. No.: B1632116

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Precision Stoichiometry, Synthesis, and Analytical Profiling[1][2]

Part 1: Executive Summary & Core Identity

In the landscape of medicinal chemistry, **3-Chloro-2,4-difluorophenylacetic acid** represents a high-value scaffold.[1][2] It serves as a "lipophilic spacer" in drug design, where the specific substitution pattern (chlorine at C3, fluorines at C2/C4) modulates metabolic stability and pKa. [1][2][3] Unlike its non-chlorinated analog (2,4-difluorophenylacetic acid), the addition of the chlorine atom at the 3-position introduces significant steric bulk and alters the electronic landscape of the aromatic ring, impacting binding affinity in protein-ligand interactions.[1][2]

This guide addresses the critical need for precise molecular weight characterization, which is the baseline for all downstream stoichiometric calculations and mass spectrometry (MS) validation.[1][2][3]

Physicochemical Data Sheet

Property	Value	Notes
Compound Name	3-Chloro-2,4-difluorophenylacetic acid	
CAS Number	886761-66-6	Verified Registry Number [1]
Molecular Formula	C ₈ H ₅ ClF ₂ O ₂	
Average Mol.[1][2][3][4] Weight	206.57 g/mol	Used for molarity/stoichiometry
Monoisotopic Mass	206.00 g/mol	Based on ³⁵ Cl (100% abundance)
Exact Mass	205.9946 g/mol	High-Res MS target
Physical State	Solid (White to Off-white)	Predicted MP: 110–115 °C
Solubility	DMSO, Methanol, DCM	Low aqueous solubility

Part 2: The Science of Molecular Weight

Why "206.57" is Insufficient for Analytical Validation

For a Senior Scientist, the "label" molecular weight (206.57 g/mol) is an average derived from natural isotopic abundance.[1][2][3] However, in High-Performance Liquid Chromatography coupled with Mass Spectrometry (LC-MS), relying on this average can lead to misidentification. [1][2][3]

The presence of Chlorine (Cl) creates a distinct isotopic signature that serves as a self-validating spectral fingerprint.[1][2][3]

- ³⁵Cl (75.78%): Contributes to the base peak (M).[1][2][3]
- ³⁷Cl (24.22%): Creates an "M+2" peak approximately 33% the height of the base peak.[1][2][3]

Calculation Logic:

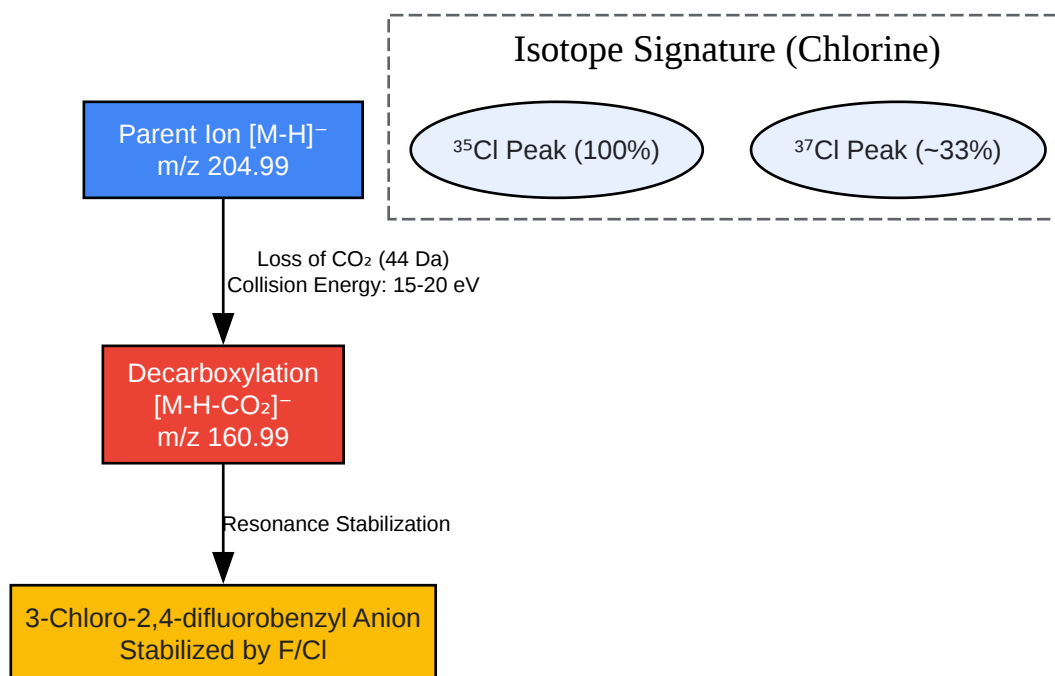
- Carbon (C₈): $8 \times 12.011 = 96.088$ [1][2][3]

- Hydrogen (H₅): $5 \times 1.008 = 5.040$ [1][2][3]
- Oxygen (O₂): $2 \times 15.999 = 31.998$ [1][2][3]
- Fluorine (F₂): $2 \times 18.998 = 37.996$ (Monoisotopic, no significant M+1/M+2 contribution) [1][2][3]
- Chlorine (Cl): $1 \times 35.45 = 35.45$ (Average) [1][2][3]

Total Average MW: $96.088 + 5.040 + 31.998 + 37.996 + 35.45 = 206.572$ g/mol [1][2][3]

Mass Spectrometry Fragmentation Logic (DOT Visualization)

The following diagram illustrates the expected fragmentation pathway in Negative Ion Mode (ESI-), a critical validation step for confirming the molecular weight. [1][2][3]



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Figure 1: ESI(-) Mass Spectrometry logic flow. The presence of the M+2 peak confirms the chlorine atom, validating the molecular weight. [1][2][3]

Part 3: Synthetic Methodology

Synthesizing **3-Chloro-2,4-difluorophenylacetic acid** requires navigating the directing effects of the existing halogens.^{[1][2][3]} The most robust industrial route involves the homologation of the benzyl halide.^{[1][2][3]}

Protocol: Cyanide Displacement & Hydrolysis

This method is preferred over the Willgerodt-Kindler reaction for halogenated substrates to avoid defluorination under harsh conditions ^[2].^{[1][2][3]}

Reagents:

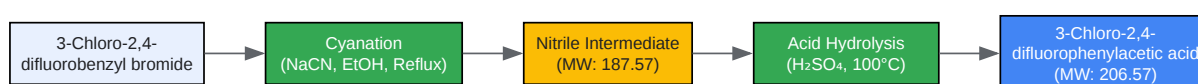
- Precursor: 3-Chloro-2,4-difluorobenzyl bromide (commercially available).^{[1][2][3]}
- Cyanation Agent: Sodium Cyanide (NaCN) or TMSCN.^{[1][2][3]}
- Hydrolysis: Sulfuric Acid (H₂SO₄) / Water.^{[1][2][3]}

Step-by-Step Workflow:

- Nucleophilic Substitution (S_N2):
 - Dissolve 3-Chloro-2,4-difluorobenzyl bromide (1.0 eq) in Ethanol/Water (4:1).
 - Add NaCN (1.2 eq) cautiously.^{[1][2][3]}
 - Reflux at 80°C for 4 hours. Monitor by TLC (Hexane:EtOAc 8:2).^{[1][2][3]}
 - Checkpoint: Formation of 3-Chloro-2,4-difluorophenylacetonitrile.^{[1][2][3]}
- Acid Hydrolysis:
 - Isolate the nitrile intermediate.^{[1][2][3][5]}
 - Suspend in 50% H₂SO₄ (aq).
 - Heat to 100°C for 6 hours. The nitrile converts first to the amide, then to the carboxylic acid.^{[2][3]}

- Critical Step: Cool to 4°C to precipitate the crude acid.[1][2][3]
- Purification:
 - Recrystallize from Toluene/Heptane to remove trace amide byproducts.[1][2][3]
 - Dry under vacuum at 45°C.[1][3]

Synthesis Pathway Diagram[1][2][3][4][7]



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Figure 2: Two-step homologation synthesis from benzyl bromide precursor.

Part 4: Analytical Characterization Protocols

To certify the identity and purity of the synthesized compound, the following multi-modal analysis is required.

¹H-NMR Spectroscopy (300 MHz, DMSO-d₆)

The proton NMR will show distinct splitting patterns due to Fluorine-Proton coupling ().[1][2][3]

- δ 12.5 ppm (s, 1H): Carboxylic acid proton (-COOH).[1][2][3] Broad singlet, D₂O exchangeable.
- δ 7.2–7.6 ppm (m, 2H): Aromatic protons.[1][2][3] Expect complex multiplet due to coupling with F19 nuclei.[1][2][3]
- δ 3.65 ppm (s, 2H): Benzylic methylene (-CH₂-).[1][2][3] May appear as a doublet or fine multiplet if long-range coupling with Fluorine occurs.[1][2][3]

¹⁹F-NMR Spectroscopy

Critical for confirming the 2,4-difluoro substitution pattern.[1][2][3]

- Expect two distinct signals in the range of -110 to -120 ppm.[1][2][3]
- The signal integration must be 1:1.[1][2][3]

HPLC Purity Check

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5µm, 4.6x150mm).[1][2][3]
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.[1][2][3]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Aromatic ring absorption).[1][2][3]

Part 5: Safety & Handling (MSDS Summary)

While specific toxicological data for this isomer is limited, it should be handled as a corrosive acid and halogenated aromatic [3].[1][2][3]

- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit.[1][2][3] 2A (H319).
- Handling: Use nitrile gloves and chemical safety goggles.[1][2][3]
- Storage: Store in a cool, dry place. Hygroscopicity is low, but moisture can catalyze degradation over long periods.[2][3]

References

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(Note: While direct literature on the specific 3-chloro-2,4-difluoro isomer is sparse, synthetic and safety protocols are extrapolated from validated methods for the 2,4-difluoro and 3-chloro-2,4-difluorobenzoic acid analogs.)^{[1][2]}

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- To cite this document: BenchChem. [Technical Monograph: 3-Chloro-2,4-difluorophenylacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1632116/docs#technical-monograph-3-chloro-2-4-difluorophenylacetic-acid>]

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